

No Publicly Available Information on CHS-111

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Compound of Interest

Compound Name: CHS-111

Cat. No.: B1668922

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Despite a comprehensive search of scientific literature, clinical trial databases, and other public resources, no information was found on a drug or compound designated as **CHS-111**.

The searches did not yield any data related to the discovery, history, mechanism of action, or experimental protocols for a substance with this identifier. The query "**CHS-111**" was primarily associated with a course at California State University, Northridge, titled "The Chicana/o and the Arts".^{[1][2]}

Several compounds with similar alphanumeric designations were identified, but none correspond to **CHS-111**. These include:

- CHGN111: An inhibitor of the mitochondrial enzyme CLK-1 that was under investigation around 2007.^[3]
- SLC-0111: A drug candidate that underwent a safety study in subjects with advanced solid tumors.^[4]
- BIIB111: A treatment for Choroideremia that has been evaluated in clinical trials.^[5]
- CHS-114: A monoclonal antibody targeting CCR8, which is being studied in participants with advanced solid tumors.^[6]

Additionally, the acronym "CHS" is associated with various other scientific and medical terms, such as the Cardiovascular Health Study and Cannabinoid Hyperemesis Syndrome, but none of these relate to a specific compound with the "111" identifier.^{[7][8][9]}

It is possible that **CHS-111** is an internal designation for a compound in early-stage development within a pharmaceutical company or research institution and has not yet been publicly disclosed. It is also possible that "**CHS-111**" is a typographical error.

Without any publicly available data, it is not possible to create the requested in-depth technical guide, including data summaries, experimental methodologies, and signaling pathway diagrams.

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References

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